

Essential Safety and Operational Guide for Handling *cis*-Anethole

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Compound of Interest

Compound Name: *cis*-Anethole

Cat. No.: B1224065

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of ***cis*-Anethole** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Personal Protective Equipment (PPE)

When handling ***cis*-Anethole**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is required:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] Safety glasses with side shields are acceptable for situations with low exposure risk.[2]
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile, butyl) tested according to EN 374 are mandatory.[3] Always check for leaks before use and avoid cotton or leather gloves.[2]
 - **Protective Clothing:** Wear a lab coat or a chemical-resistant suit to prevent skin contact.[1] [2] For handling moderately or highly toxic chemicals, a clean, dry protective suit covering the entire body from wrists to ankles is recommended.[2]

- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator if ventilation is inadequate or when there is a risk of inhaling vapors, especially during spills or when heating the substance.^{[1][3]}

Safety and Handling Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.^[1]
 - Avoid contact with eyes, skin, and clothing.^[1]
 - Wash hands thoroughly after handling the substance.^{[1][3]}
 - Do not eat, drink, or smoke in areas where **cis-Anethole** is handled or stored.^[3]
 - Keep the container tightly closed when not in use.^[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances.^[1]
 - Keep containers tightly closed to prevent leakage.^[1]
 - The recommended storage for the liquid form is at -20°C for up to 2 years.^[4]

Quantitative Safety Data

The following table summarizes key quantitative data for **cis-Anethole**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	[3]
Molar Mass	148.2 g/mol	[3]
Melting Point	-22.5 °C	[5]
Boiling Point	79-79.5 °C @ 23 mmHg	[5]
Flash Point	> 100.0 °C (> 212.0 °F)	
Density	0.988 g/cm ³ at 25 °C	
Solubility in DMSO	30 mg/mL (202.42 mM)	[4]

First Aid Measures

In the event of exposure to **cis-Anethole**, immediate first aid is critical.

- If Swallowed: Do NOT induce vomiting.[1][3] Rinse the mouth with water if the person is conscious and immediately call a POISON CENTER or doctor.[3]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[3] Seek medical attention.
- In Case of Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water.[1][3] If skin irritation or a rash occurs, get medical advice.
- If Inhaled: Move the person to fresh air.[1][3] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[1][3]

Disposal Plan

Proper disposal of **cis-Anethole** and its containers is essential to prevent environmental contamination.

- Waste Material: **cis-Anethole** is considered a dangerous waste and should be disposed of in accordance with national and local regulations.[3] Do not empty into drains or release into

the environment.[3] The recommended method of disposal is through an industrial combustion plant.[3]

- Contaminated Packaging: Handle contaminated packaging in the same way as the substance itself.[3] Only approved packaging may be used for disposal.[3] Completely emptied packages can be recycled.[3]

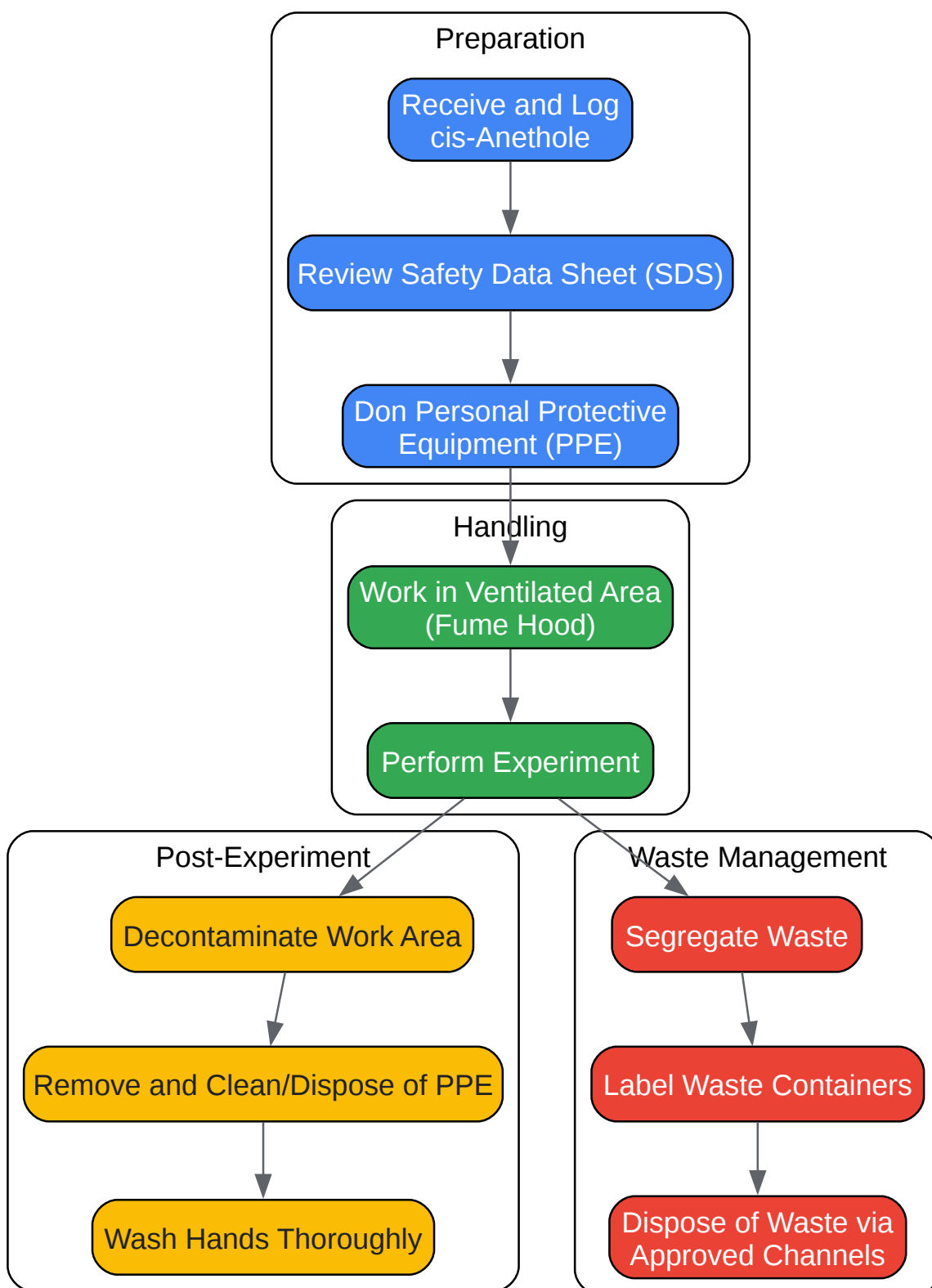
Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Emergency responders should wear appropriate breathing apparatus.[3] Avoid breathing vapors and contact with the substance.
- Environmental Precautions: Prevent the spill from entering drains, surface water, or ground water.[3]
- Containment and Cleanup: Use absorbent materials such as sand, diatomite, or a universal binder to collect the spillage.[3] Place the absorbed material into appropriate, labeled containers for disposal.[3]

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **cis-Anethole**, from receipt to disposal.



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Caption: Workflow for the safe handling of **cis-Anethole**.

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References

- 1. cis-Anethol(104-46-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 3. chemos.de [chemos.de]
- 4. selleckchem.com [selleckchem.com]
- 5. Anethole | C10H12O | CID 637563 - PubChem [pubchem.ncbi.nlm.nih.gov]
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